

Solubility of lanthanum hydroxide in water and acids

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Compound Name: *Lanthanum hydroxide*

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An In-depth Technical Guide to the Solubility of **Lanthanum Hydroxide**

For Researchers, Scientists, and Drug Development Professionals

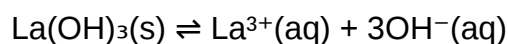
This technical guide provides a comprehensive overview of the solubility of **lanthanum hydroxide**, $\text{La}(\text{OH})_3$, in aqueous and acidic environments. The document details quantitative solubility data, outlines relevant experimental protocols for solubility determination, and presents logical workflows through diagrams as specified.

Introduction to Lanthanum Hydroxide

Lanthanum hydroxide, $\text{La}(\text{OH})_3$, is an inorganic compound of the rare-earth element lanthanum. It presents as a white, amorphous, or crystalline powder.^{[1][2]} While it is a component in specialty glass and catalysis, its low solubility and reactivity with phosphates are of particular interest in environmental applications, such as removing phosphates from water, and have been explored in biomedical contexts.^{[1][2]} Understanding its solubility is critical for controlling its synthesis, application, and potential biological interactions.

Solubility in Water

Lanthanum hydroxide is characterized by its very low solubility in water.^{[1][2][3][4][5]} Its dissolution in water is an equilibrium process governed by the solubility product constant (K_{sp}). The dissolution reaction is as follows:



The K_{sp} is the product of the equilibrium concentrations of the dissociated ions, raised to the power of their stoichiometric coefficients:

$$K_{\text{sp}} = [\text{La}^{3+}][\text{OH}^{-}]^3$$

The reported values for the K_{sp} of **lanthanum hydroxide** vary across the literature, which can be attributed to differences in experimental conditions such as temperature, pressure, and the crystalline form of the solid.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Quantitative Solubility Data in Water

The following table summarizes the reported solubility product constants for **lanthanum hydroxide** at standard conditions (25 °C, 1 atm).

Parameter	Value	Molar Solubility (s) in pure water (mol/L)	Source
K_{sp}	2.00×10^{-21}	9.25×10^{-7}	[6] [9]
p K_{sp}	18.7	1.18×10^{-6}	[1] [3]
K_{sp}	$1.0 \times 10^{-22.8}$	1.37×10^{-7}	[8]
K_{sp}	1.0×10^{-11}	4.40×10^{-4}	[7]

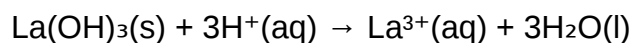
Note: Molar solubility (s) is calculated from $K_{\text{sp}} = [\text{s}][3\text{s}]^3 = 27\text{s}^4$. The value from Chegg[\[7\]](#) is a significant outlier and may be specific to a non-standard problem or a typographical error.

Using the K_{sp} value of 2.00×10^{-21} , the pH of a saturated **lanthanum hydroxide** solution can be calculated. The hydroxide ion concentration $[\text{OH}^{-}]$ is $3\text{s} = 3 * (9.25 \times 10^{-7} \text{ M}) \approx 2.78 \times 10^{-6} \text{ M}$. This corresponds to a pOH of approximately 5.56 and a pH of 8.44.

Solubility in Acids

Lanthanum hydroxide is readily soluble in strong mineral acids.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[10\]](#) This behavior is characteristic of a basic hydroxide reacting with an acid in a neutralization reaction. The

general ionic equation for this reaction is:



As the concentration of hydrogen ions (H^+) increases (i.e., the pH decreases), the hydroxide ions (OH^-) from the dissolution equilibrium are consumed to form water. According to Le Châtelier's principle, this removal of a product ion shifts the equilibrium to the right, causing more $\text{La}(\text{OH})_3$ to dissolve. Therefore, the solubility of **lanthanum hydroxide** increases dramatically with decreasing pH.[\[8\]](#)

Reactions with Specific Acids

The reaction of **lanthanum hydroxide** with common strong acids, such as hydrochloric acid (HCl) and sulfuric acid (H_2SO_4), proceeds as follows, forming the corresponding soluble lanthanum salt:

- With Hydrochloric Acid: $\text{La}(\text{OH})_3(\text{s}) + 3\text{HCl}(\text{aq}) \rightarrow \text{LaCl}_3(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$
- With Nitric Acid: $\text{La}(\text{OH})_3(\text{s}) + 3\text{HNO}_3(\text{aq}) \rightarrow \text{La}(\text{NO}_3)_3(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$
- With Sulfuric Acid: $2\text{La}(\text{OH})_3(\text{s}) + 3\text{H}_2\text{SO}_4(\text{aq}) \rightarrow \text{La}_2(\text{SO}_4)_3(\text{aq}) + 6\text{H}_2\text{O}(\text{l})$

Summary of Solubility in Acids

Solvent Condition	Solubility Behavior	Chemical Reaction
Acidic ($\text{pH} < 7$)	High solubility	$\text{La}(\text{OH})_3(\text{s}) + 3\text{H}^+(\text{aq}) \rightarrow \text{La}^{3+}(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$
Neutral ($\text{pH} \approx 7$)	Very low solubility	$\text{La}(\text{OH})_3(\text{s}) \rightleftharpoons \text{La}^{3+}(\text{aq}) + 3\text{OH}^-(\text{aq})$
Basic ($\text{pH} > 7$)	Very low solubility (Common ion effect)	$\text{La}(\text{OH})_3(\text{s}) \rightleftharpoons \text{La}^{3+}(\text{aq}) + 3\text{OH}^-(\text{aq})$

Experimental Protocols

Precise determination of solubility requires well-defined experimental procedures. Below are methodologies for quantifying the solubility of **lanthanum hydroxide**.

Protocol for Ksp Determination in Water

This protocol is based on the principle of preparing a saturated solution and measuring the concentration of a constituent ion at equilibrium.[\[11\]](#)[\[12\]](#)

Objective: To determine the solubility product constant (K_{sp}) of $\text{La}(\text{OH})_3$.

Materials:

- **Lanthanum hydroxide** powder
- Deionized, CO_2 -free water
- Constant temperature bath or shaker (e.g., 25 °C)
- Centrifuge and tubes or filtration apparatus (e.g., 0.22 μm syringe filter)
- Calibrated pH meter
- Inductively Coupled Plasma Mass Spectrometer (ICP-MS) or Atomic Absorption Spectrometer (AAS)
- Standard solutions for La^{3+} calibration

Methodology:

- **Preparation of Saturated Solution:** Add an excess amount of $\text{La}(\text{OH})_3$ powder to a known volume of CO_2 -free deionized water in a sealed container. This prevents the absorption of atmospheric CO_2 which can form lanthanum carbonate and affect the pH.[\[13\]](#)
- **Equilibration:** Place the container in a constant temperature bath set to 25 °C. Agitate the suspension for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Separate the solid $\text{La}(\text{OH})_3$ from the aqueous solution. This can be achieved by centrifuging the suspension at high speed and carefully decanting the supernatant, or by filtering the solution through a fine-pore filter.
- **Analysis of Lanthanum Ion Concentration [La^{3+}]:**

- Take a precise volume of the clear supernatant.
- Acidify the sample with a small amount of ultrapure nitric acid to prevent precipitation before analysis.
- Analyze the concentration of La^{3+} using a calibrated ICP-MS or AAS. This concentration is equal to the molar solubility (s).
- Analysis of Hydroxide Ion Concentration $[\text{OH}^-]$ (Alternative Method):
 - Immediately measure the pH of the clear supernatant using a calibrated pH meter.
 - Calculate the pOH from the pH ($\text{pOH} = 14 - \text{pH}$).
 - Determine the hydroxide ion concentration: $[\text{OH}^-] = 10^{-\text{pOH}}$.
- Calculation of K_{sp} :
 - From the dissolution stoichiometry, $[\text{OH}^-] = 3[\text{La}^{3+}] = 3s$.
 - Using the measured $[\text{La}^{3+}]$ (s): $K_{\text{sp}} = (s) * (3s)^3 = 27s^4$.
 - Using the measured $[\text{OH}^-]$: $K_{\text{sp}} = ([\text{OH}^-]/3) * [\text{OH}^-]^3$.

Protocol for Solubility Determination in Acidic Solution

This protocol uses acid-base titration to determine the amount of **lanthanum hydroxide** that dissolves in an acidic medium.^[14]

Objective: To measure the solubility of $\text{La}(\text{OH})_3$ at a specific acidic pH.

Materials:

- **Lanthanum hydroxide** powder
- Standardized strong acid solution (e.g., 0.1 M HCl)
- Standardized strong base solution (e.g., 0.1 M NaOH)

- pH indicator (e.g., phenolphthalein) or a calibrated pH meter
- Burette, pipettes, and flasks

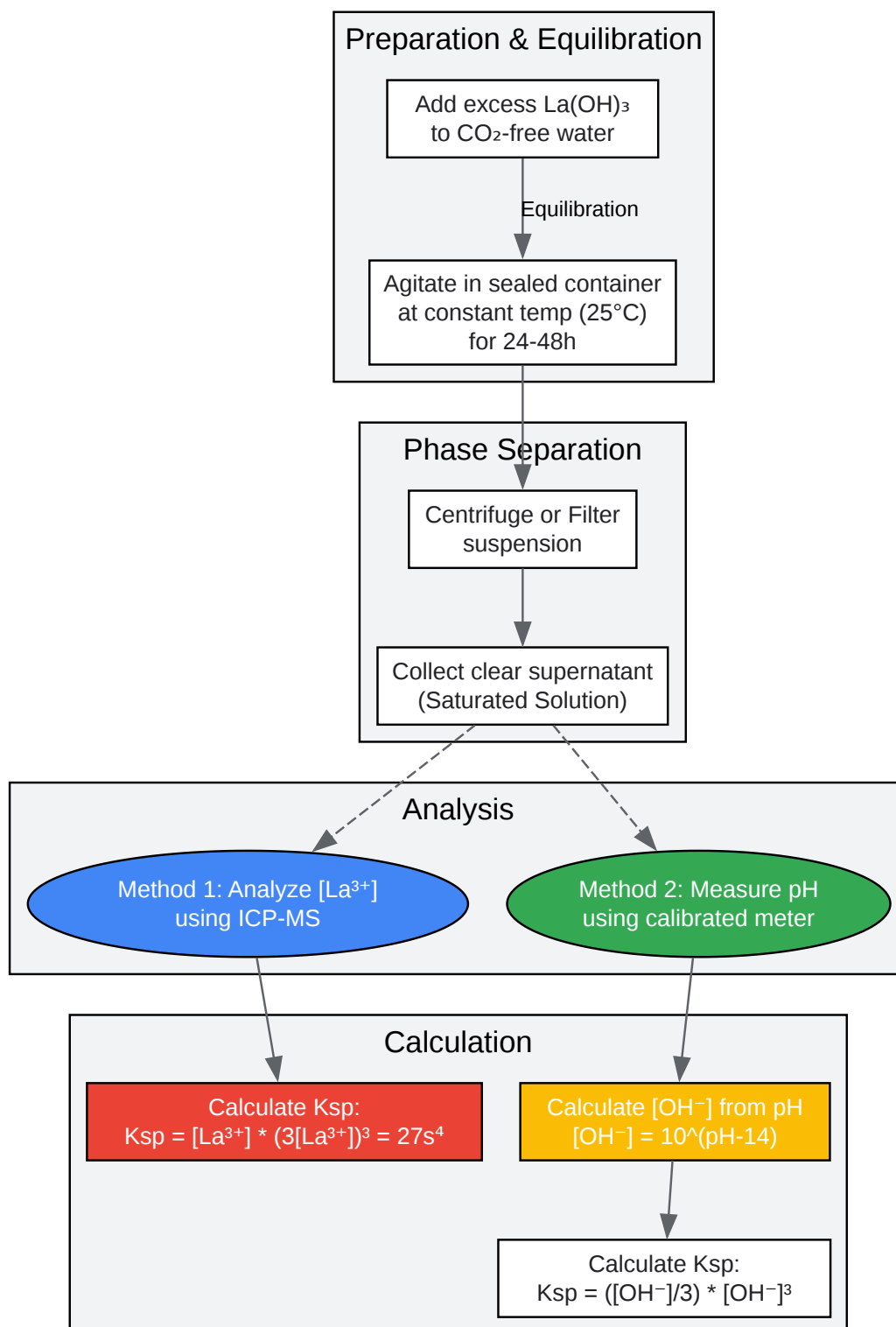
Methodology:

- Reaction: Add a precisely weighed amount of $\text{La}(\text{OH})_3$ to a known volume of the standardized HCl solution. Ensure the acid is in stoichiometric excess to completely dissolve the hydroxide.
- Dissolution: Stir the mixture until all the $\text{La}(\text{OH})_3$ has dissolved. Gentle heating can be applied to speed up the process.
- Titration of Excess Acid:
 - Allow the solution to cool to room temperature.
 - Add a few drops of a suitable pH indicator.
 - Titrate the solution with the standardized NaOH solution until the endpoint is reached (e.g., a persistent faint pink color with phenolphthalein). Record the volume of NaOH used.
- Calculations:
 - Initial moles of HCl: $M_{\text{HCl}} \times V_{\text{HCl}}$
 - Moles of NaOH used for titration: $M_{\text{NaOH}} \times V_{\text{NaOH}}$
 - Moles of HCl that reacted with NaOH (excess HCl): This is equal to the moles of NaOH used.
 - Moles of HCl that reacted with $\text{La}(\text{OH})_3$: (Initial moles of HCl) - (Moles of excess HCl)
 - Moles of $\text{La}(\text{OH})_3$ dissolved: (Moles of HCl reacted with $\text{La}(\text{OH})_3$) / 3 (based on the 1:3 stoichiometry).
 - Solubility (g/L): (Moles of $\text{La}(\text{OH})_3$ dissolved \times Molar Mass of $\text{La}(\text{OH})_3$) / (Initial Volume of HCl in L).

Visualizations

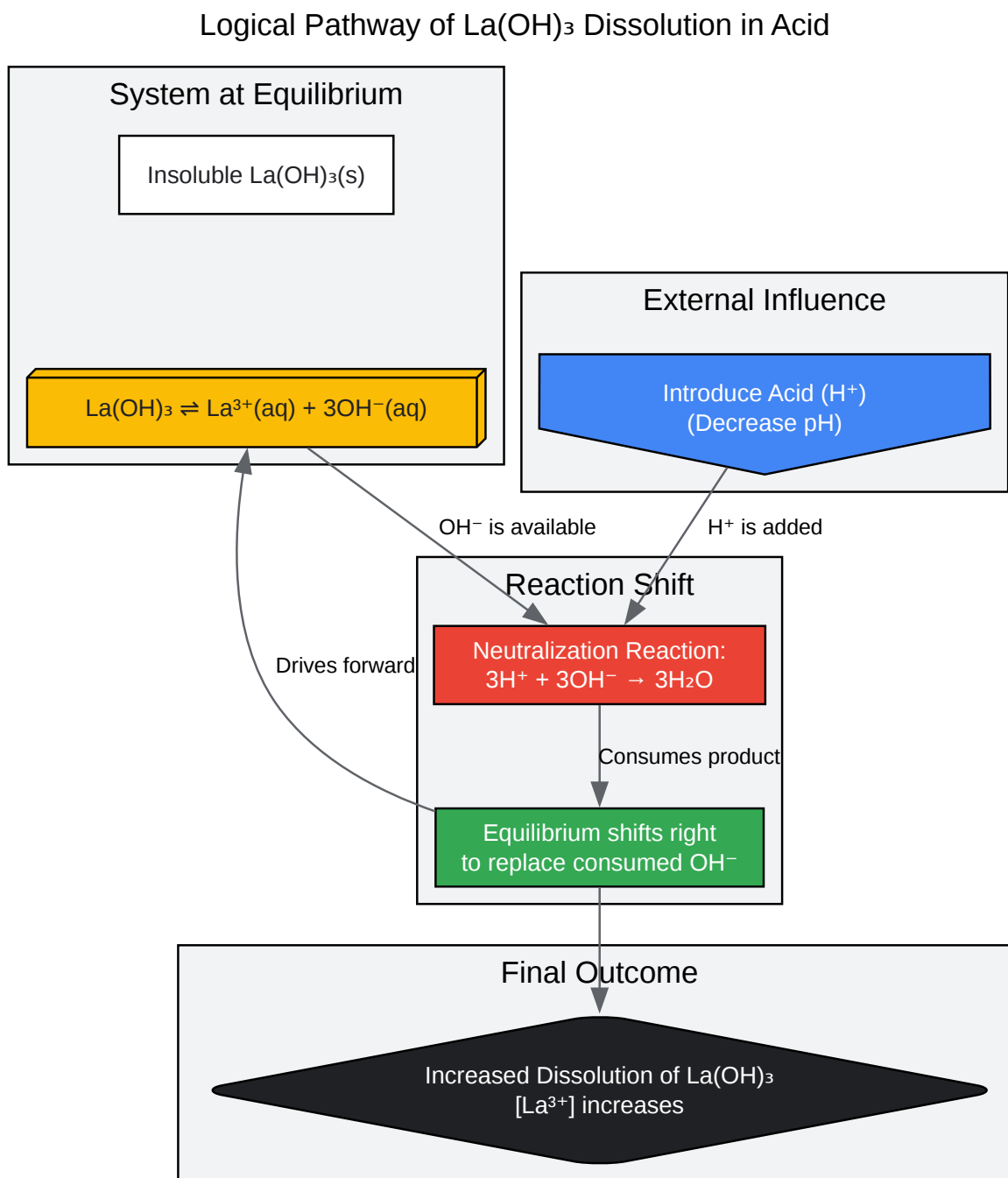
The following diagrams illustrate the logical and experimental workflows described in this guide.

Workflow for K_{sp} Determination of La(OH)₃



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Caption: Experimental workflow for determining the K_{sp} of **Lanthanum Hydroxide**.

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Caption: Logical pathway illustrating the effect of acid on $\text{La}(\text{OH})_3$ solubility.

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